

Digermane CAS number and chemical identifiers.

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Compound of Interest

Compound Name: *Digermane*
Cat. No.: *B087215*

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Digermane: A Technical Guide for Researchers

An In-depth Technical Guide on **Digermane** (CAS No. 13818-89-8) for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **digermane**, a germanium hydride with applications in materials science and semiconductor manufacturing. The document details its chemical identifiers, physical properties, and key chemical reactions, including representative experimental protocols.

Core Chemical Identifiers and Properties

Digermane (Ge_2H_6) is an inorganic compound analogous to ethane.^[1] It is a colorless, flammable, and toxic gas at standard conditions.^[1] Below is a summary of its key chemical identifiers and physical properties.

Identifier Type	Value
CAS Number	13818-89-8
IUPAC Name	Digermane
Chemical Formula	Ge ₂ H ₆
Molecular Weight	151.33 g/mol
InChI	InChI=1S/Ge2H6/c1-2/h1-2H3
InChIKey	MOFQWXUCFOZALF-UHFFFAOYSA-N
Canonical SMILES	[GeH3][GeH3]
Melting Point	-109 °C
Boiling Point	29 °C
Density	1.98 kg/m ³ (gas)
Vapor Pressure (at 0°C)	239 mmHg

Experimental Protocols

Synthesis of Digermane

Several methods for the synthesis of **digermane** have been reported. Historically, it was first prepared by the hydrolysis of magnesium germanide with hydrochloric acid.^[1] A more common laboratory-scale synthesis involves the reduction of germanium dioxide. **Digermane** is often produced as a co-product with germane (GeH₄) in these reactions.

Representative Protocol: Reduction of Germanium Dioxide

This protocol is a generalized procedure based on established chemical reduction methods for producing germane and **digermane**.

Objective: To synthesize a mixture of germane and **digermane** via the reduction of germanium dioxide with sodium borohydride.

Materials:

- Germanium dioxide (GeO_2)
- Sodium borohydride (NaBH_4)
- Sulfuric acid (H_2SO_4), e.g., 1.5-3.0 M
- Sodium hydroxide (NaOH)
- Deionized water
- Inert gas (e.g., Nitrogen or Argon)

Equipment:

- Three-neck round-bottom flask
- Dropping funnel
- Gas inlet adapter
- Condenser
- Cold trap (e.g., cooled with liquid nitrogen)
- Gas-tight syringes and tubing
- Schlenk line or similar inert atmosphere setup

Procedure:

- Preparation of Alkaline Germanium Solution:
 - In a fume hood, prepare an aqueous solution of sodium hydroxide.
 - Dissolve a specific molar concentration of germanium dioxide in the alkaline solution. The ratio of GeO_2 to NaOH should be less than 1:2.
 - To this solution, add sodium borohydride. The molar ratio of BH_4^- to GeO_2 should be greater than 4:1.

- Reaction Setup:
 - Assemble the three-neck flask with the dropping funnel, gas inlet, and a condenser connected to a cold trap.
 - Purge the entire system with an inert gas to remove all oxygen.
 - Add the acidic solution (e.g., 1.5-3.0 M H₂SO₄) to the dropping funnel.
 - Place the alkaline germanium and borohydride solution into the three-neck flask.
- Reaction:
 - Slowly add the acid from the dropping funnel to the alkaline solution in the flask with stirring. This will generate a gaseous mixture of germane, **digermane**, and hydrogen.
 - The reaction is typically performed at or slightly above room temperature. Heating can increase the yield of **digermane**.
- Product Collection:
 - Pass the evolved gases through the condenser and then into the cold trap cooled with liquid nitrogen to collect the germane and **digermane**. Hydrogen gas will pass through.
- Purification (if necessary):
 - The collected germanes can be purified by fractional distillation or gas chromatography to separate **digermane** from germane and other impurities.

Safety Precautions:

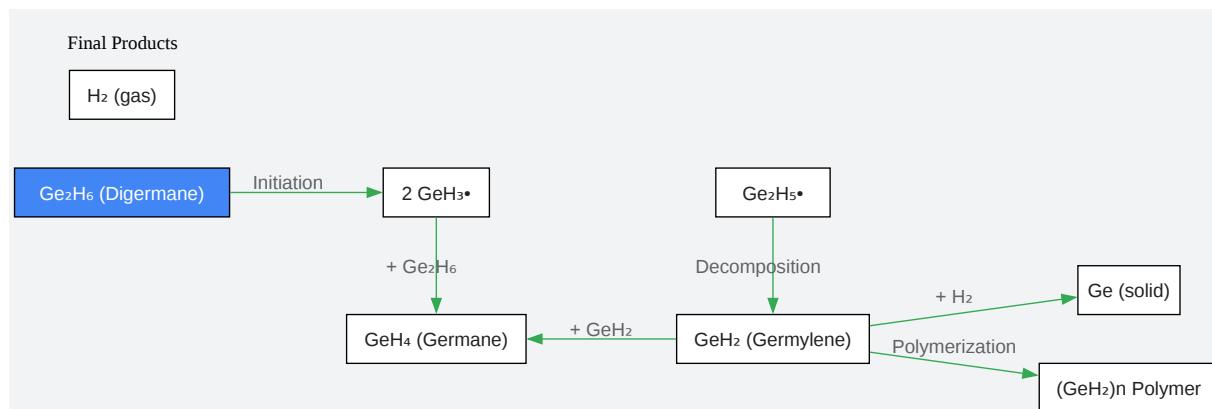
- **Digermane** is highly flammable and toxic. All procedures must be carried out in a well-ventilated fume hood.
- The reaction should be conducted under an inert atmosphere as **digermane** can be pyrophoric.

- Appropriate personal protective equipment (safety goggles, flame-resistant lab coat, gloves) must be worn.
- Ensure proper handling and quenching of any unreacted sodium borohydride.

Chemical Reactions and Workflows

Pyrolysis of Digermane

The thermal decomposition (pyrolysis) of **digermane** is a critical process in its application for the chemical vapor deposition of germanium thin films. The pyrolysis proceeds through a series of steps involving the formation of reactive intermediates.



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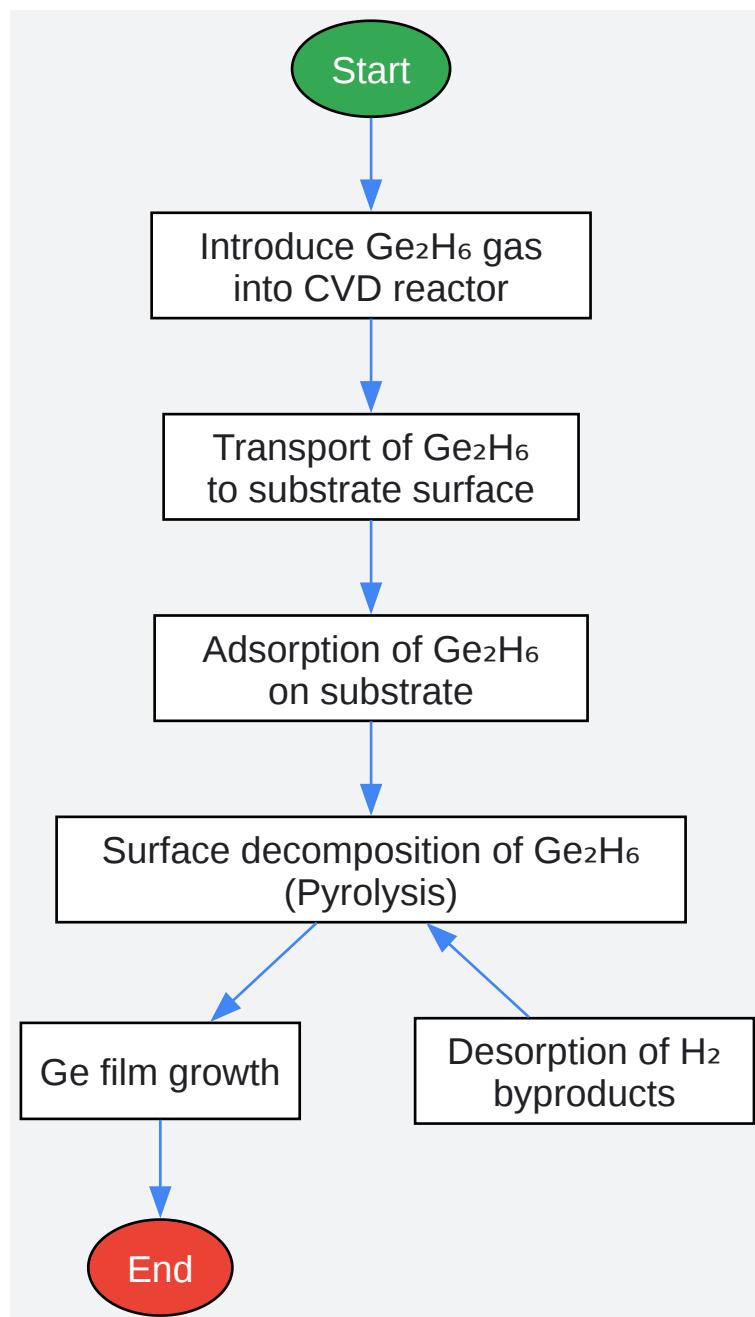
Caption: Pyrolysis pathway of **digermane**.

As illustrated in the diagram, the initial step in the pyrolysis of **digermane** is the homolytic cleavage of the Ge-Ge bond to form two germyl radicals ($\text{GeH}_3\cdot$). These radicals can then participate in a series of propagation steps, leading to the formation of germane (GeH_4),

germylene (GeH_2), and ultimately solid germanium and hydrogen gas.^[1] Germylene can also polymerize to form a solid germanium hydride polymer.^[1]

Chemical Vapor Deposition (CVD) Workflow

Digermane is used as a precursor in chemical vapor deposition (CVD) to grow thin films of germanium on substrates, which is a fundamental process in semiconductor manufacturing.



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Caption: Generalized workflow for Chemical Vapor Deposition using **digermane**.

The CVD process begins with the introduction of **digermane** gas into a reaction chamber containing a heated substrate. The **digermane** molecules are transported to the substrate surface, where they adsorb and subsequently decompose (pyrolyze). This surface reaction results in the deposition of a solid germanium film and the release of hydrogen gas as a byproduct, which is then removed from the chamber.

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References

- 1. Digermane - Wikipedia [en.wikipedia.org]
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